

# Safeguarding Your Research: A Guide to Handling 2-chloro-N-phenylaniline

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## Compound of Interest

Compound Name: 2-chloro-N-phenylaniline

Cat. No.: B072502

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For Immediate Use by Laboratory Professionals

This document provides essential safety and logistical guidance for handling **2-chloro-N-phenylaniline** in a laboratory setting. Given the limited availability of specific safety data for this compound, the following recommendations are based on its known hazards and information extrapolated from the structurally similar and hazardous chemical, 2-chloroaniline. A thorough, site-specific risk assessment should be conducted before any handling of this chemical.

## Hazard Overview & Immediate Precautions

**2-chloro-N-phenylaniline** is classified as an acute toxicant, an irritant, and poses a health and environmental hazard.<sup>[1]</sup> Immediate and strict adherence to safety protocols is mandatory to prevent exposure.

Key Hazards:

- Acute Toxicity: Toxic if swallowed, in contact with skin, or if inhaled.<sup>[1]</sup>
- Irritation: Causes skin and serious eye irritation. May cause respiratory irritation.<sup>[1]</sup>
- Organ Damage: May cause damage to organs through prolonged or repeated exposure.
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects.

## Personal Protective Equipment (PPE)

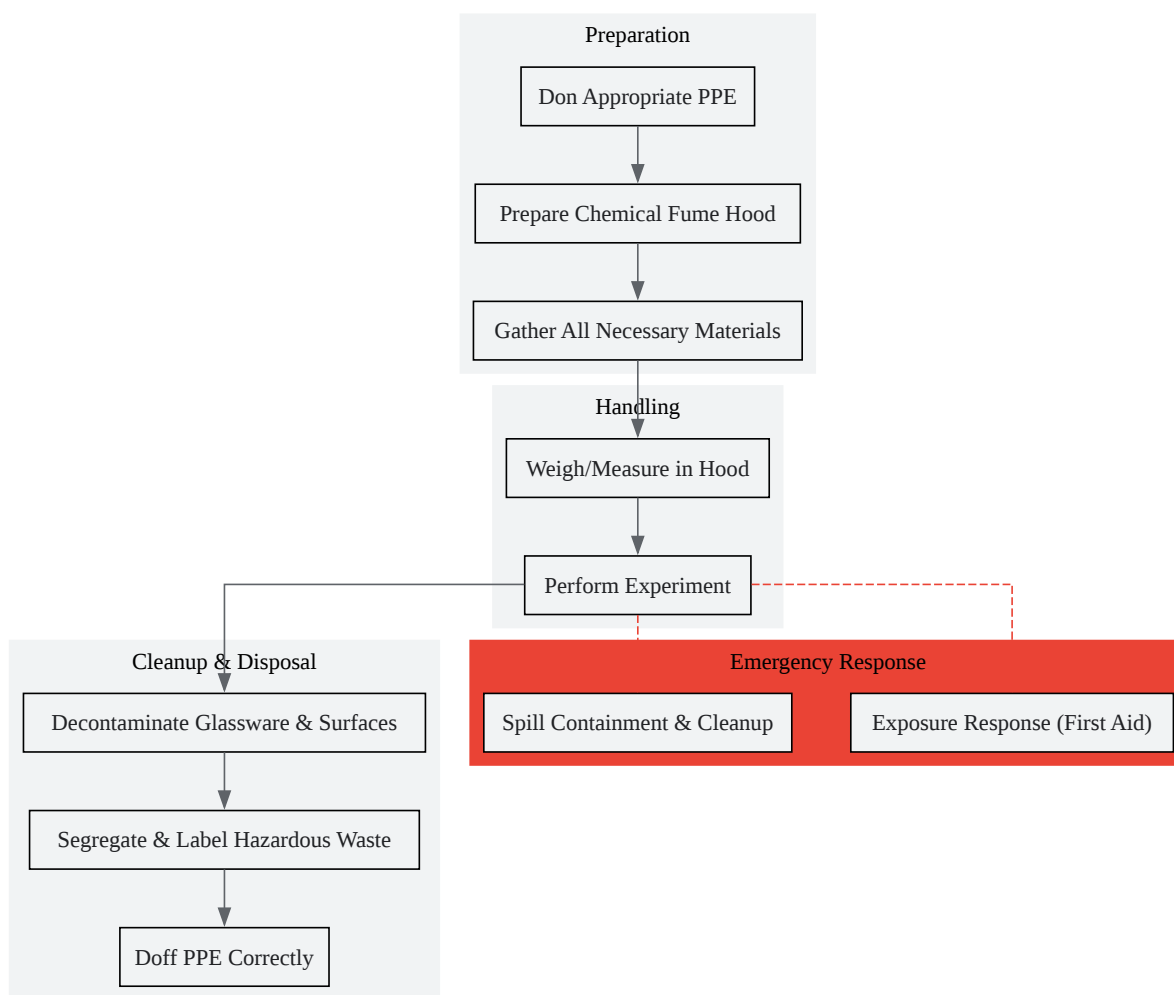
A comprehensive PPE strategy is the first line of defense against exposure. The following table summarizes the recommended PPE for handling **2-chloro-N-phenylaniline**.

PPE Category	Recommendation	Rationale
Hand Protection	Wear chemical-resistant gloves (Nitrile, Neoprene, or Butyl rubber are generally recommended for chlorinated aromatic compounds). Double-gloving is advised.	Prevents skin contact and absorption. The choice of glove material should be confirmed for resistance to this specific chemical or class of chemicals.
Eye and Face Protection	Chemical safety goggles and a face shield.	Protects against splashes and airborne particles.
Skin and Body Protection	A chemically resistant laboratory coat or apron worn over full-body clothing. Closed-toe shoes are mandatory.	Provides a barrier against accidental spills and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood. If aerosols may be generated or ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is required.	Minimizes inhalation of toxic vapors or aerosols.

## Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **2-chloro-N-phenylaniline** is crucial for minimizing risk.

### Workflow for Handling **2-chloro-N-phenylaniline**



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## References

- 1. N-Phenyl-2-chloroaniline | C<sub>12</sub>H<sub>10</sub>ClN | CID 6425221 - PubChem [pubchem.ncbi.nlm.nih.gov]
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